

Azimsulfuron: A Technical Guide to its Chemical Structure and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azimsulfuron

Cat. No.: B1666442

[Get Quote](#)

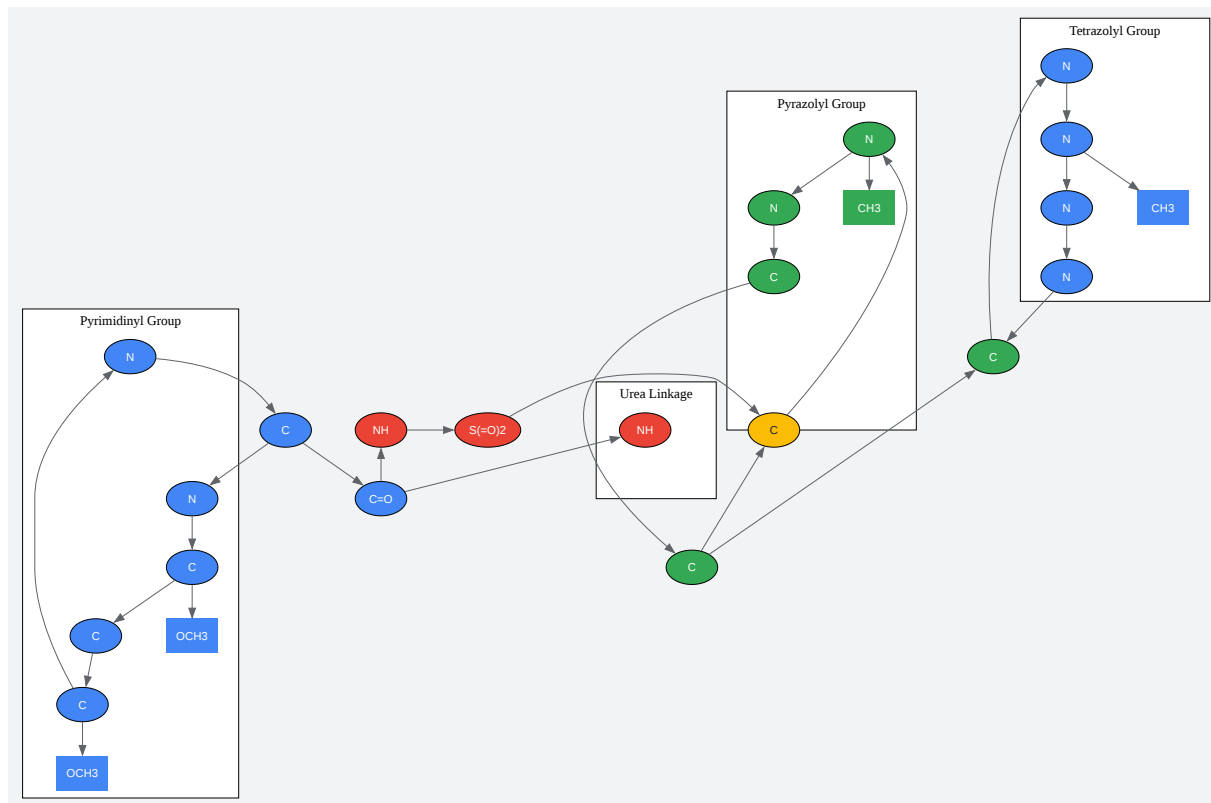
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and physical properties of **Azimsulfuron**, a sulfonylurea herbicide. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Structure

Azimsulfuron is a complex organic molecule belonging to the sulfonylurea class of herbicides. Its chemical formula is $C_{13}H_{16}N_{10}O_5S$. The systematic IUPAC name for **Azimsulfuron** is 1-(4,6-dimethoxypyrimidin-2-yl)-3-[1-methyl-4-(2-methyl-1H-tetrazol-5-yl)-1H-pyrazol-5-yl]sulfonylurea.^[1]

Below is a two-dimensional representation of the chemical structure of **Azimsulfuron**, generated using the DOT language.



[Click to download full resolution via product page](#)

Figure 1: Chemical Structure of **Azimsulfuron**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Azimsulfuron** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ N ₁₀ O ₅ S
Molecular Weight	424.40 g/mol
Physical State	White powdery solid[2]
Melting Point	170 °C[1][3]
Water Solubility	
at pH 5	72.3 mg/L (20 °C)[4]
at pH 7	1050 mg/L (20 °C)
at pH 9	6540 mg/L (20 °C)
Solubility in Organic Solvents (at 25 °C)	
Methylene chloride	65,900 ppm
Acetone	26,400 ppm
Acetonitrile	13,900 ppm
Ethyl acetate	13,000 ppm
Methanol	2,100 ppm
Vapor Pressure	3.0 x 10 ⁻¹¹ mm Hg (25 °C)
pKa	3.6
CAS Number	120162-55-2

Experimental Protocols

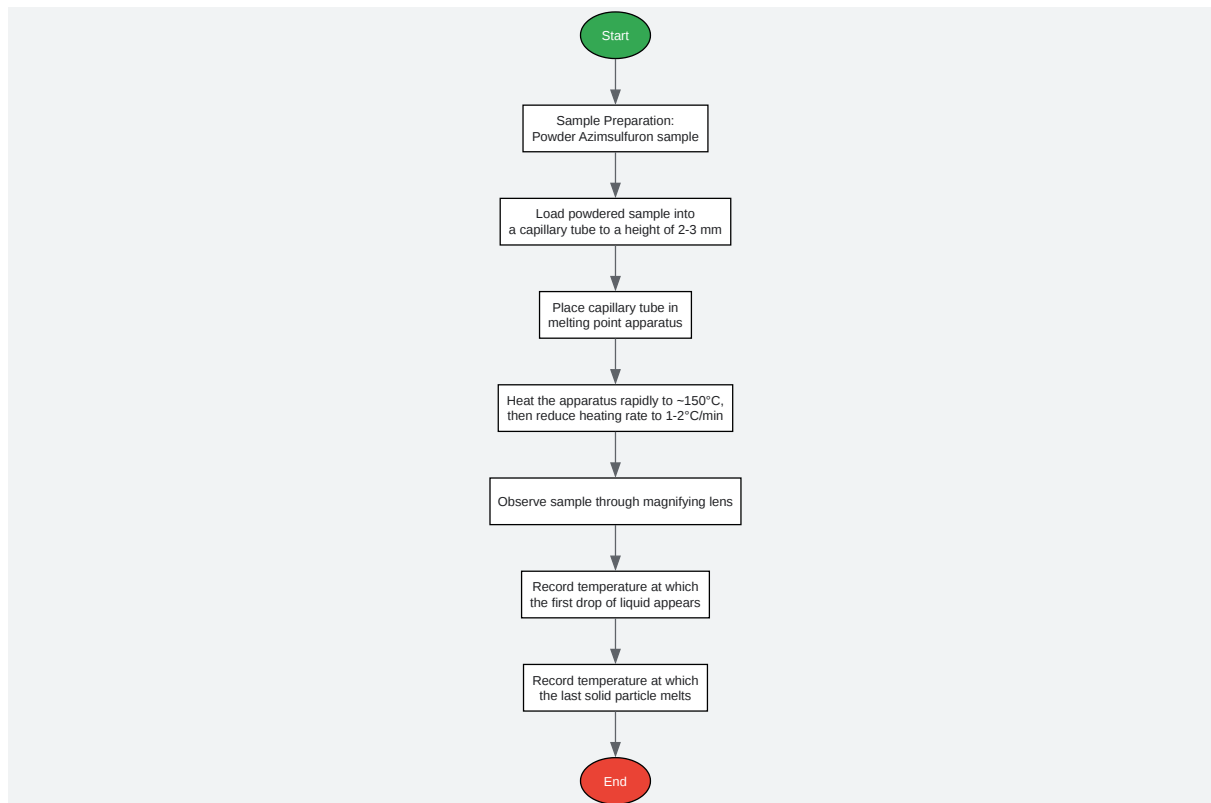
While specific experimental reports detailing the determination of **Azimsulfuron**'s physical properties are not readily available in the public domain, the methodologies would have followed standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Determination of Melting Point (Based on OECD Guideline 102)

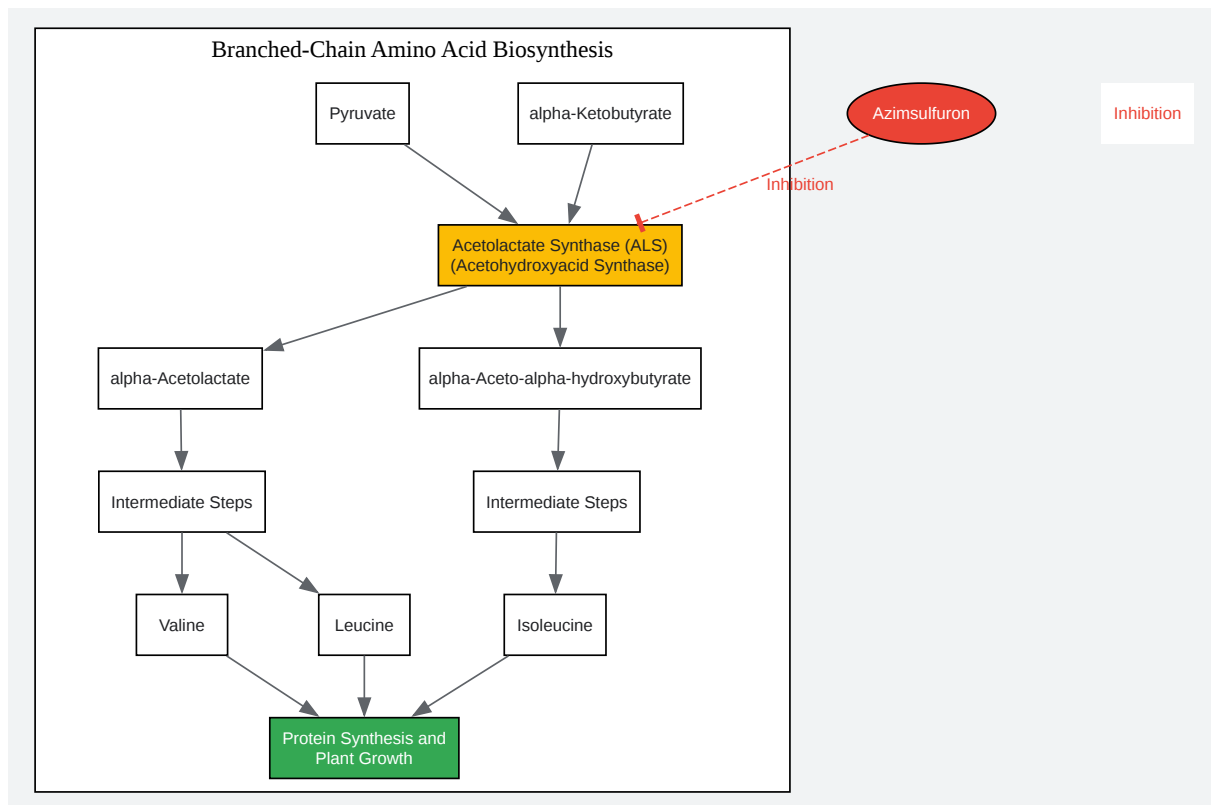
The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a crystalline solid like **Azimsulfuron**, this is typically a sharp transition. The reported melting point of 170 °C would have been determined using one of the following standard methods:

- **Capillary Method:** A small, powdered sample of **Azimsulfuron** is packed into a thin-walled capillary tube. The tube is then placed in a heated block or liquid bath apparatus. The temperature is gradually increased, and the range from the initial melting (first appearance of liquid) to the final melting (complete liquefaction) is recorded. A slow heating rate (e.g., 1-2 °C/min) is crucial for an accurate determination.
- **Differential Scanning Calorimetry (DSC):** This thermal analysis technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference. As the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The onset temperature of this peak is taken as the melting point.

A generalized workflow for determining the melting point using the capillary method is illustrated below.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Azimsulfuron | C₁₃H₁₆N₁₀O₅S | CID 86355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azimsulfuron [sitem.herts.ac.uk]
- 3. bcpc.org [bcpc.org]
- 4. Azimsulfuron | 120162-55-2 [chemicalbook.com]

- To cite this document: BenchChem. [Azimsulfuron: A Technical Guide to its Chemical Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666442#chemical-structure-and-physical-properties-of-azimsulfuron]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com